

8,8"-Bibaicalein: A Technical Guide to its Physicochemical Properties and Biological Context

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Compound of Interest		
Compound Name:	8,8"-Bibaicalein	
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Introduction: **8,8"-Bibaicalein** is a naturally occurring biflavonoid, a dimeric compound formed from two units of the flavone baicalein. It is found in the roots of medicinal plants from the Scutellaria genus, notably Scutellaria alpina and Scutellaria baicalensis (the source of the traditional medicine Huang-Qin). As a component of a widely used herbal remedy, **8,8"-Bibaicalein** is recognized as a potential quality marker and an active ingredient contributing to the overall pharmacological profile of Scutellaria extracts. However, compared to its well-studied monomer, baicalein, specific data on the physicochemical properties and distinct molecular mechanisms of **8,8"-Bibaicalein** are less extensively documented. This guide provides a comprehensive summary of the available technical information.

Physical and Chemical Properties

Quantitative data for **8,8"-Bibaicalein** is limited in publicly accessible literature. The following table summarizes its known properties. For comparison, the properties of its constituent monomer, baicalein, are also provided where available, but it is critical to note they are distinct chemical entities.



Property	8,8"-Bibaicalein	Baicalein (Monomer) - For Reference Only
Molecular Formula	C30H18O10	C15H10O5
Molecular Weight	538.46 g/mol	270.24 g/mol
CAS Number	135309-02-3	491-67-8
Appearance	Data Not Reported	Light Yellow to Yellow Solid[1]
Melting Point	Data Not Reported	256-271 °C[1]
Boiling Point	Data Not Reported	575.9 ± 50.0 °C at 760 mmHg (estimated)[1]
Solubility (Qualitative)	Soluble in: Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[2]	Soluble in DMSO (Slightly), Methanol (Slightly).[1]
Spectral Data (UV-Vis)	Data Not Reported	λmax at 274 nm[3]
Spectral Data (NMR)	Data Not Reported	¹ H and ¹³ C NMR data available in literature.[4]

Experimental Protocols

Detailed experimental protocols for the specific isolation or synthesis of **8,8"-Bibaicalein** are not readily available. However, based on standard phytochemical techniques for flavonoids from Scutellaria species, a general workflow can be described.

General Protocol for Isolation of Flavonoids from Scutellaria Root

This protocol outlines a typical procedure for the extraction and isolation of flavonoid compounds, including biflavonoids like **8,8"-Bibaicalein**, from a plant source.

- Preparation of Plant Material:
 - Obtain dried roots of Scutellaria alpina or Scutellaria baicalensis.



• Grind the roots into a coarse powder to increase the surface area for extraction.

Solvent Extraction:

- Macerate or reflux the powdered root material with a suitable solvent. Methanol is commonly used for flavonoid extraction.[4]
- Perform the extraction multiple times (e.g., 3 times for 48 hours each) to ensure exhaustive extraction of the target compounds.[4]
- Combine the extracts and evaporate the solvent under reduced pressure (e.g., using a rotary evaporator) to yield a crude extract.

Chromatographic Purification:

- Subject the crude extract to column chromatography. Polyamide resin is an effective stationary phase for separating flavonoids.[4]
- Elute the column with a gradient of solvents. A common system involves a step-wise gradient of chloroform-methanol or similar solvent mixtures of increasing polarity.
- Collect fractions and monitor them using Thin Layer Chromatography (TLC) to identify fractions containing the compounds of interest.

Further Purification (if necessary):

- Combine fractions containing the target compound (as indicated by TLC).
- Perform further purification using techniques like preparative High-Performance Liquid Chromatography (HPLC) or High-Speed Counter-Current Chromatography (HSCCC) to isolate the pure compound.[5]

Structure Elucidation:

- Confirm the structure of the isolated 8,8"-Bibaicalein using spectroscopic methods, including:
 - Mass Spectrometry (MS) to determine the molecular weight and fragmentation pattern.

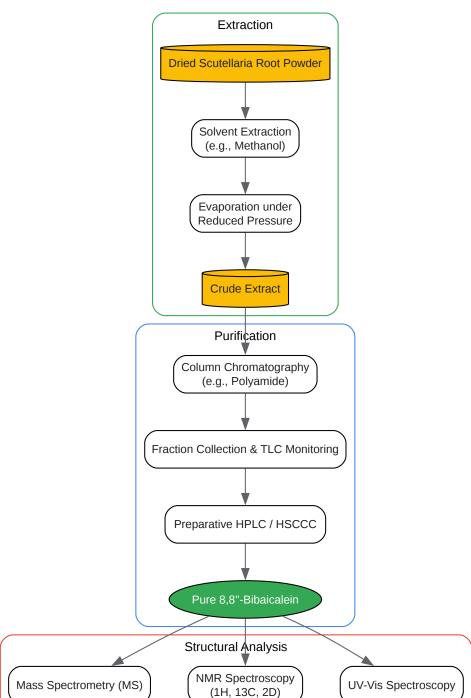
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- Nuclear Magnetic Resonance (NMR) spectroscopy (¹H NMR, ¹³C NMR, and 2D-NMR experiments like COSY and HMBC) to determine the precise chemical structure.
- UV-Vis Spectroscopy to determine the absorption maxima characteristic of the flavone chromophore.





General Workflow for Isolation and Characterization of 8,8"-Bibaicalein

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Workflow for isolating and identifying **8,8"-Bibaicalein**.



Biological Activity and Signaling Pathways

8,8"-Bibaicalein are limited. However, its role as an active component of Scutellariae Radix has been established through network pharmacology analyses. These studies analyze the complex interactions between all active compounds in an extract and cellular targets.

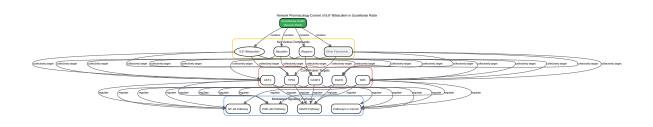
8,8"-Bibaicalein, along with other flavonoids like baicalein, wogonin, and scutellarin, is considered an active ingredient that contributes to the overall therapeutic effect of the plant extract.[6] These compounds collectively interact with a wide range of biological targets.

Key findings from network pharmacology indicate that the active components of Scutellariae Radix, including **8,8"-Bibaicalein**, are associated with the modulation of major signaling pathways crucial in inflammation and cancer, such as:

- MAPK Signaling Pathway
- NF-kB Signaling Pathway
- PI3K-Akt Signaling Pathway
- IL-17 Signaling Pathway
- Pathways in Cancer

Core protein targets identified for the combined active ingredients include AKT1, SRC, EGFR, CASP3, and TP53. This suggests that **8,8"-Bibaicalein** does not act on a single target but rather contributes to a multi-target, multi-pathway mechanism of action, which is characteristic of many herbal medicines.





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Multi-target action of Scutellaria compounds.

Conclusion and Future Directions

8,8"-Bibaicalein is an important biflavonoid constituent of Scutellaria species with recognized biological relevance. However, there is a clear need for further research to fully characterize this molecule. Future studies should focus on:



- De novo synthesis or targeted large-scale isolation to obtain sufficient quantities of pure
 8,8"-Bibaicalein for comprehensive analysis.
- Detailed physicochemical characterization, including determination of its melting point, quantitative solubility in various pharmaceutically relevant solvents, and full spectral analysis (NMR, UV-Vis, IR).
- In vitro and in vivo studies using the isolated compound to identify its specific molecular targets and elucidate the signaling pathways it directly modulates, distinguishing its activity from that of baicalein.

Such research will be invaluable for understanding its specific contribution to the therapeutic effects of Scutellaria extracts and for evaluating its potential as a standalone therapeutic agent in drug development.

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